

Application Note & Protocol: Synthesis of 3-Hydroxy-2-methoxybenzaldehyde from Guaiacol

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Compound of Interest

Compound Name:	3-Hydroxy-2-methoxybenzaldehyde
Cat. No.:	B043290

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Introduction

3-Hydroxy-2-methoxybenzaldehyde, also known as o-vanillin or 3-methoxysalicylaldehyde, is a significant organic compound utilized as a precursor in the synthesis of various pharmaceuticals, fragrance chemicals, and other specialty chemicals.^{[1][2]} It is an isomer of the widely known vanillin (4-hydroxy-3-methoxybenzaldehyde). The synthesis of o-vanillin from guaiacol (2-methoxyphenol), a readily available starting material often derived from lignin, is a key transformation in organic chemistry.^{[3][4]} This document outlines established protocols for the ortho-formylation of guaiacol to produce **3-hydroxy-2-methoxybenzaldehyde**, focusing on methods that offer high regioselectivity and yield.

Reaction Overview: Ortho-Formylation of Guaiacol

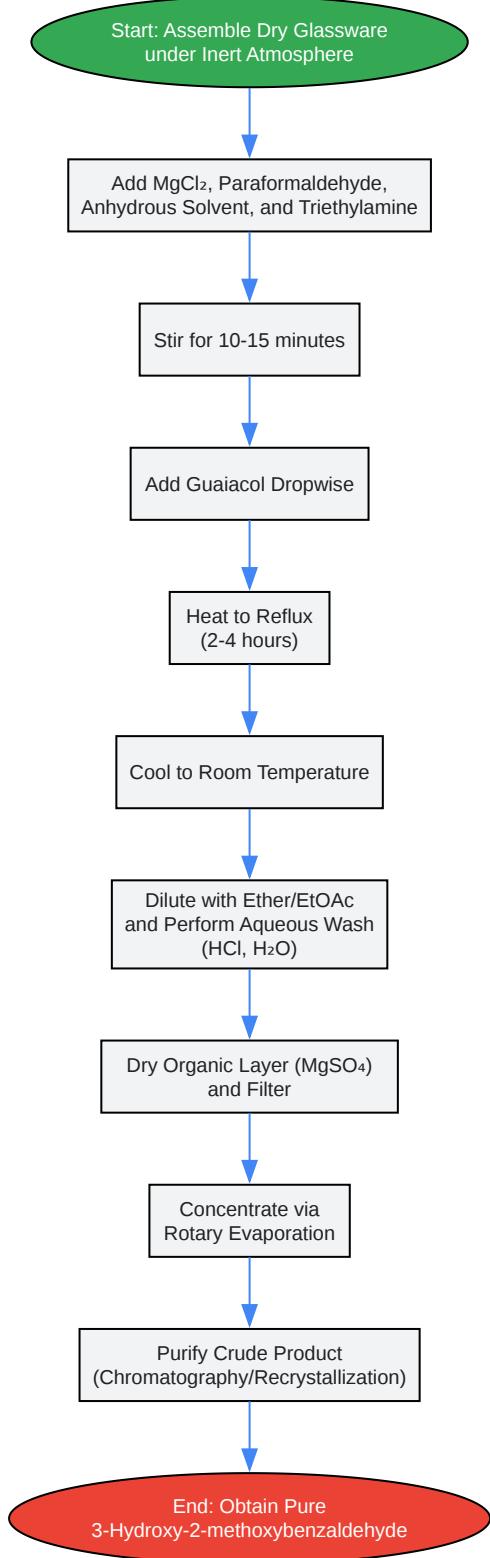
The introduction of a formyl (-CHO) group onto an aromatic ring is known as formylation. For the synthesis of **3-Hydroxy-2-methoxybenzaldehyde** from guaiacol, the formyl group must be directed to the position ortho to the hydroxyl group. Several methods are effective for the ortho-formylation of phenols.^{[5][6]} Key strategies include the Reimer-Tiemann reaction, the Duff reaction, and magnesium-mediated formylation.

- Reimer-Tiemann Reaction: This method employs chloroform and a strong base to generate dichlorocarbene, which acts as the electrophile.^{[5][7]} The reaction typically favors ortho-formylation for phenols.^[8]

- Duff Reaction: This reaction uses hexamethylenetetramine as the formylating agent and is also known to favor ortho-substitution on phenolic compounds.[9]
- Magnesium-Mediated Formylation: This highly regioselective method utilizes a magnesium salt to form a magnesium phenoxide complex, which then directs ortho-formylation by paraformaldehyde.[10][11] This method is often preferred due to its high yields and selectivity for the ortho product.[6]

Below is a general reaction scheme for the synthesis.

Workflow for Magnesium-Mediated Formylation

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